

Unveiling the Molecular Identity of Linoleic Acid-d5: A Technical Overview

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Compound of Interest

Compound Name: *Linoleic acid-d5*

Cat. No.: *B12395246*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a focused examination of the molecular properties of **Linoleic acid-d5**, a deuterated analog of the essential omega-6 fatty acid, linoleic acid. The incorporation of five deuterium atoms into the molecule imparts a stable isotopic label, rendering it an invaluable tool in various research applications, particularly in mass spectrometry-based lipidomics and metabolic studies. This document summarizes its key quantitative data, provides insight into its chemical structure, and outlines the principles of its analysis.

Quantitative Molecular Data

The fundamental physicochemical properties of **Linoleic acid-d5** are detailed below. This data is critical for accurate experimental design, analysis, and interpretation.

Property	Value	Reference
Molecular Weight	285.48 g/mol	[1]
Exact Mass	285.27 g/mol	[2]
Molecular Formula	C ₁₈ H ₂₇ D ₅ O ₂	
Purity	>99%	

Structural Elucidation and Isotopic Labeling

Linoleic acid-d5 is systematically named (9Z,12Z)-octadeca-9,12-dienoic-17,17,18,18,18-d5 acid. The deuterium atoms are strategically placed at the terminal end of the acyl chain, a location that is typically less susceptible to metabolic modification, thereby ensuring the stability of the isotopic label during biological studies. The molecular structure and the precise location of the deuterium atoms are illustrated in the diagram below.

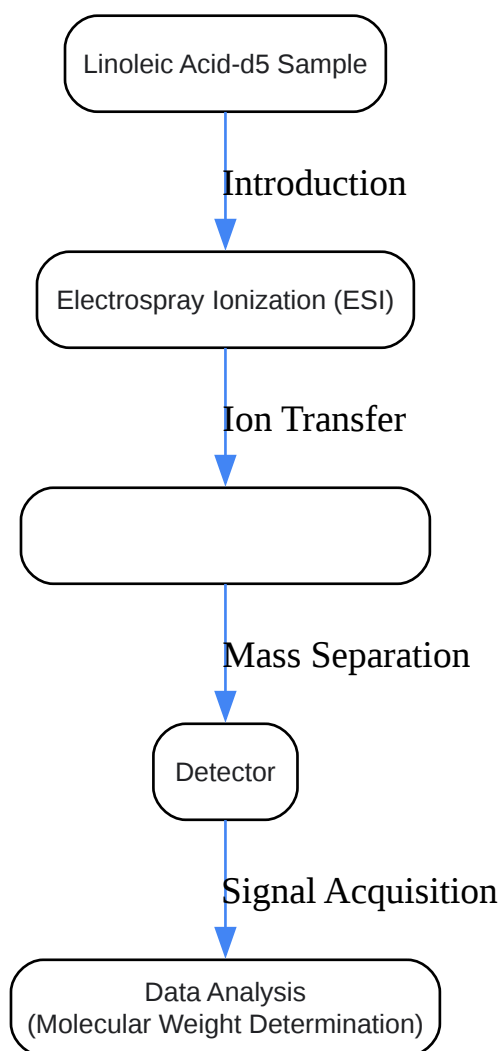
Caption: Molecular structure of **Linoleic acid-d5**.

Experimental Determination of Molecular Weight

The molecular weight of isotopically labeled compounds like **Linoleic acid-d5** is typically determined using high-resolution mass spectrometry (HRMS). The general workflow for such an analysis is outlined below.

Methodology

- **Sample Preparation:** A solution of **Linoleic acid-d5** is prepared in a suitable organic solvent, such as a mixture of dichloromethane and methanol.
- **Infusion and Ionization:** The sample is introduced into the mass spectrometer, often via direct infusion or coupled with a chromatographic system. Electrospray ionization (ESI) is a common technique used to generate negatively charged ions $[M-H]^-$ in the gas phase.
- **Mass Analysis:** The ions are then guided into a high-resolution mass analyzer, such as an Orbitrap or a time-of-flight (TOF) instrument. These analyzers have the capability to measure the mass-to-charge ratio (m/z) of ions with high accuracy and precision.
- **Data Acquisition and Analysis:** The instrument acquires a full scan mass spectrum. The peak corresponding to the $[M-H]^-$ ion of **Linoleic acid-d5** is identified, and its m/z value is used to calculate the experimental molecular weight. The high resolution allows for the differentiation of the deuterated species from its unlabeled counterpart.



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Caption: General workflow for molecular weight determination.

Applications in Research

The precise mass difference between **Linoleic acid-d5** and the endogenous, unlabeled linoleic acid allows for its use as an internal standard in quantitative mass spectrometry assays. This is crucial for correcting for variations in sample extraction, processing, and instrument response, thereby enabling accurate quantification of linoleic acid levels in complex biological matrices. Its stability and well-defined molecular weight are fundamental to its utility in metabolic flux analysis and in studies investigating the role of linoleic acid in various physiological and pathological processes.

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References

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